

Application Notes and Protocols for Unc-CA359 in Cell Culture

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Compound of Interest

Compound Name: *Unc-CA359*

Cat. No.: *B12396089*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Unc-CA359 is a potent and selective small molecule inhibitor of the Epidermal Growth Factor Receptor (EGFR). EGFR is a receptor tyrosine kinase that plays a crucial role in regulating cell proliferation, survival, and differentiation. Dysregulation of the EGFR signaling pathway is implicated in the pathogenesis of various cancers, including chordoma. **Unc-CA359** exhibits strong anti-tumor activity and is a valuable tool for investigating the role of EGFR in cancer biology and for preclinical drug development.

These application notes provide detailed protocols for the use of **Unc-CA359** in cell culture, with a focus on the chordoma cell line U-CH1. The provided methodologies for cell viability and protein analysis will enable researchers to effectively evaluate the cellular effects of this compound.

Data Presentation

Compound Information

Parameter	Value	Reference
IUPAC Name	(E)-2-cyano-3-(3,4-dihydroxyphenyl)-N-(pyridin-2-ylmethyl)acrylamide	N/A
CAS Number	2676156-05-9	N/A
Molecular Formula	C18H14ClN3O2	N/A
Molecular Weight	339.78 g/mol	N/A
Target	Epidermal Growth Factor Receptor (EGFR)	N/A
IC50	18 nM	N/A

Cell Line Information: U-CH1

Parameter	Description	Reference
Cell Line	U-CH1	[1] [2]
Organism	Homo sapiens (Human)	
Tissue	Sacrococcygeal Chordoma	
Morphology	Mesenchymal-like, physaliferous cells	
Growth Properties	Adherent	[3]
Doubling Time	Approximately 5-7 days	[1] [3]

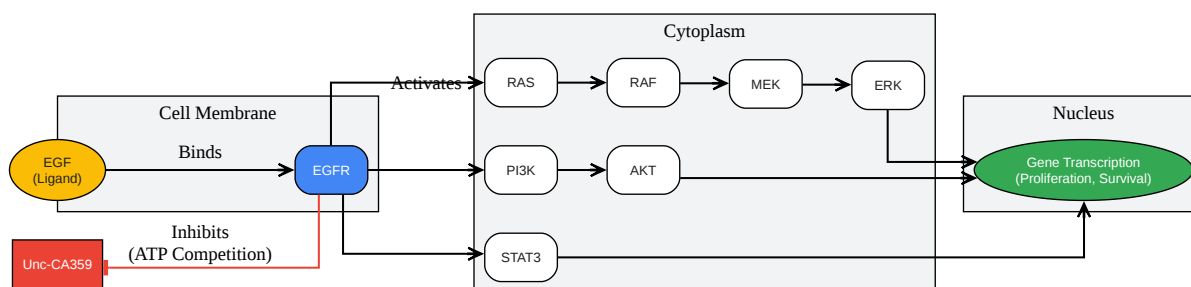
Dose-Response Data (Template)

The following table is a template for presenting dose-response data for **Unc-CA359** in a chordoma cell line such as U-CH1.

Unc-CA359 Concentration (nM)	% Cell Viability (Mean \pm SD)
0 (Vehicle Control)	100 \pm [SD]
1	[Mean] \pm [SD]
10	[Mean] \pm [SD]
18 (IC50)	50 \pm [SD]
50	[Mean] \pm [SD]
100	[Mean] \pm [SD]
500	[Mean] \pm [SD]
1000	[Mean] \pm [SD]

Signaling Pathway and Experimental Workflow

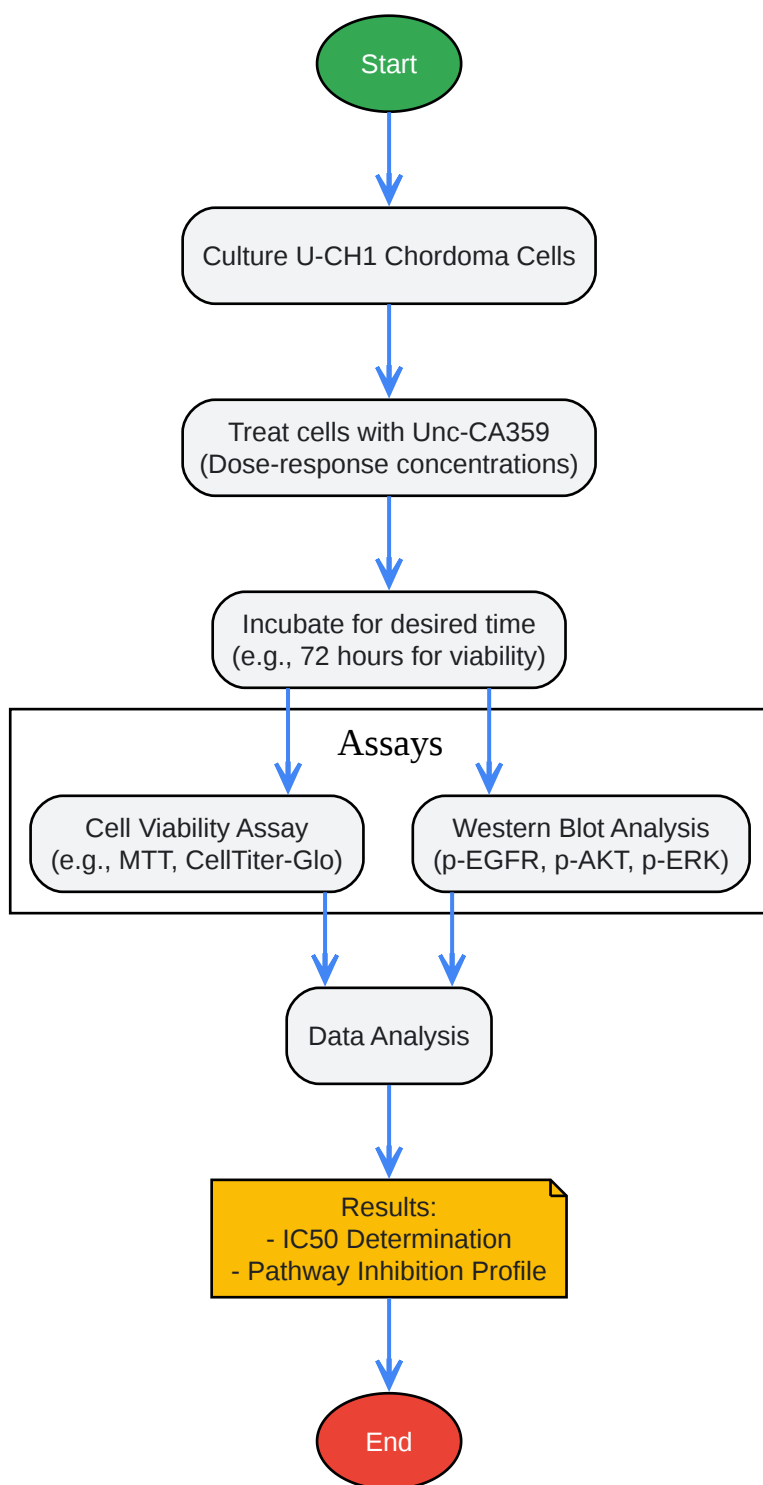
EGFR Signaling Pathway Inhibition by Unc-CA359



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Caption: **Unc-CA359** inhibits EGFR signaling and downstream pathways.

Experimental Workflow for Evaluating Unc-CA359



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References

- 1. In vitro characterization of cells derived from chordoma cell line U-CH1 following treatment with X-rays, heavy ions and chemotherapeutic drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. U-CH1 | Chordoma Foundation [chordomafoundation.org]
- 3. chordomafoundation.imgix.net [chordomafoundation.imgix.net]
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